

Application Notes and Protocols for Preparing Sodium Folate Stock Solution

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Compound of Interest

Compound Name: Folate sodium

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Application Notes

Introduction to Folate in Cell Culture

Folate (Vitamin B9) and its derivatives are essential water-soluble vitamins required for the in vitro growth of mammalian cells.[1][2][3] Folates are critical cofactors in one-carbon metabolism, a network of biochemical reactions essential for the synthesis of nucleotides (purines and thymidylate) and amino acids like methionine.[4][5][6][7] This makes folate indispensable for DNA synthesis, repair, and methylation, processes vital for cell proliferation and viability.[1][5][6] Consequently, folate is a standard component of most defined cell culture media, including DMEM, RPMI-1640, Ham's F-12, and CMRL-1066.[3]

Sodium Folate vs. Folic Acid

While the terms are often used interchangeably, there is a key chemical and practical distinction between folic acid and its salt, sodium folate.

- **Folic Acid:** This is the synthetic, oxidized, and most stable form of folate.[8] However, it is poorly soluble in water at neutral pH, with a minimum solubility between pH 2 and 4.[2][9] Its solubility significantly increases in alkaline conditions (pH > 5) or with the use of solvents like 1 M NaOH or DMSO.[2][10][11][12]
- **Sodium Folate:** This is the sodium salt of folic acid.[10] It is readily soluble in aqueous solutions, making it a more convenient choice for preparing stock solutions for cell culture.

[10] Using sodium folate avoids the need for harsh solvents or extreme pH adjustments that could be detrimental to cells, even when highly diluted.[13]

For cell culture applications, using sodium folate is highly recommended to ensure complete dissolution and avoid precipitation in the stock solution or final medium.

Key Considerations for Preparation and Storage

- **Solubility:** Folic acid is very slightly soluble in water (approximately 1.6 mg/L at 25°C), but its sodium salt is much more soluble.[9][10] Preparation in a slightly alkaline solution (e.g., using a sodium bicarbonate buffer) can aid dissolution.[10][13]
- **Stability:** Folate solutions are sensitive to heat, light (especially UV), and riboflavin.[2][10] Aqueous solutions should be protected from light during preparation and storage.[10] Alkaline solutions are relatively stable in the dark, but heating can cause rapid degradation.[2]
- **Sterilization:** Due to the heat-labile nature of folate, stock solutions must be sterilized by filtration through a 0.1 µm or 0.22 µm sterile syringe filter.[14][15] Autoclaving (wet heat sterilization) is not recommended as it will destroy the vitamin.[2][15][16]
- **Storage:** Sterile, light-protected stock solutions should be stored frozen. For long-term storage (months to years), -20°C is recommended.[17][18] For short-term storage (days to weeks), 2-8°C is acceptable.[17]

Quantitative Data Summary

The following table summarizes key quantitative data for the preparation and handling of sodium folate and folic acid.

Parameter	Folic Acid	Sodium Folate	Notes & References
Molecular Formula	C ₁₉ H ₁₉ N ₇ O ₆	C ₁₉ H ₁₈ N ₇ NaO ₆	[19]
Molecular Weight	441.4 g/mol	463.4 g/mol	[19]
Solubility in Water	Very slightly soluble (~1.6 mg/L at 25°C)	Readily soluble	Solubility is pH-dependent; folic acid is more soluble in alkaline solutions.[9][10]
Solubility in 1M NaOH	~50 mg/mL	Not applicable (already a salt)	[2][12]
Sterilization Method	0.22 µm or 0.1 µm sterile filtration	0.22 µm or 0.1 µm sterile filtration	Heat-sensitive; do not autoclave.[14][15]
Storage (Powder)	Room temperature (20-25°C)	0-4°C (short term) or -20°C (long term)	Protect from light.[10][17]
Storage (Stock Solution)	-20°C (long term, >3 years)	-20°C (long term, >3 years)	Store in light-protected aliquots.[17][18]
Typical Media Conc.	~1-4 mg/L (2.3-9 µM)	~1-4 mg/L (2.2-8.6 µM)	Varies by media formulation (e.g., RPMI-1640, DMEM). [2][3]

Experimental Protocol: Preparation of 1000X Sodium Folate Stock Solution

This protocol details the preparation of a 10 mg/mL (1000X for a final concentration of 10 µg/mL) stock solution of sodium folate.

Materials and Equipment

- Sodium Folate powder (Cell culture grade, e.g., Sigma-Aldrich F7876 or equivalent)

- Cell culture grade water (WFI, Milli-Q, or equivalent)
- Sterile 50 mL conical tubes
- Analytical balance
- Weighing paper/boats
- Spatula
- Sterile serological pipettes
- Pipette controller
- Sterile 0.22 μm syringe filter
- Sterile syringes (10-20 mL)
- Sterile, light-protected cryovials or conical tubes for aliquots (e.g., amber tubes)
- Vortex mixer
- pH meter (optional, if starting with folic acid)
- Biological Safety Cabinet (BSC)

Protocol Steps

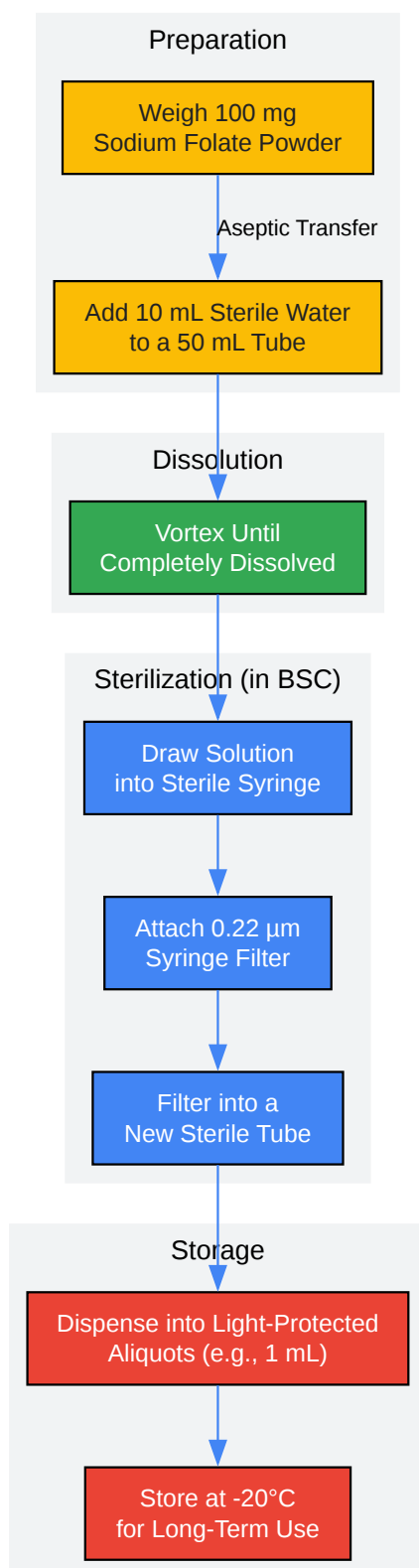
- Perform all aseptic manipulations inside a certified Biological Safety Cabinet (BSC).
- Weighing: Carefully weigh 100 mg of sodium folate powder using an analytical balance and sterile technique.
- Dissolution:
 - Aseptically transfer the 100 mg of sodium folate powder into a sterile 50 mL conical tube.
 - Using a sterile serological pipette, add 10 mL of cell culture grade water to the tube. This creates a final concentration of 10 mg/mL.

- Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. The solution should be clear and yellowish-orange.
- Sterilization:
 - Draw the entire sodium folate solution into a sterile syringe.
 - Attach a sterile 0.22 μm syringe filter to the tip of the syringe.
 - Dispense the solution through the filter into a new sterile 50 mL conical tube. This step removes any potential microbial contamination.[\[14\]](#)
- Aliquoting:
 - Using a sterile pipette, dispense the filtered stock solution into smaller, pre-labeled, sterile, and light-protected tubes (e.g., 1 mL aliquots in 1.5 mL amber cryovials).
 - Aliquoting prevents repeated freeze-thaw cycles which can degrade the vitamin.
- Storage:
 - Store the aliquots at -20°C for long-term use.[\[17\]](#)[\[18\]](#) The solution is stable for several years when stored properly.
 - For immediate use, a working aliquot can be stored at $2-8^{\circ}\text{C}$ for up to two weeks, protected from light.

Diagrams and Workflows

Experimental Workflow

The following diagram illustrates the step-by-step workflow for preparing the sterile sodium folate stock solution.

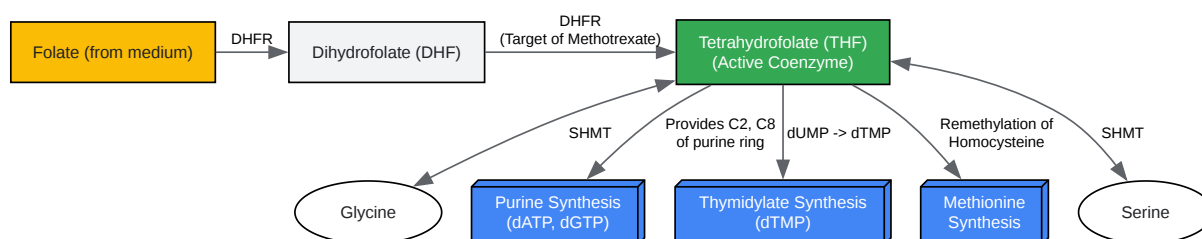


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Caption: Workflow for preparing sodium folate stock solution.

Folate Metabolic Pathway

This diagram provides a simplified overview of the central role of folate in one-carbon metabolism, which is crucial for nucleotide and amino acid synthesis in cultured cells.



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Caption: Simplified diagram of the folate metabolic pathway.

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References

- 1. researchgate.net [researchgate.net]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. Folic Acid and Tetrahydrofolates in Cell Culture [sigmaaldrich.com]
- 4. Folate-mediated one-carbon metabolism - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Folate - Wikipedia [en.wikipedia.org]
- 6. One-Carbon Metabolism in Health and Disease - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Comprehensive Guide to Folate One Carbon Metabolism & Disorders - Creative Proteomics [creative-proteomics.com]
- 8. benchchem.com [benchchem.com]

- 9. researchgate.net [researchgate.net]
- 10. Folic Acid [dailymed.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. rollmed.net [rollmed.net]
- 16. bitesizebio.com [bitesizebio.com]
- 17. medkoo.com [medkoo.com]
- 18. Folate sodium | TargetMol [targetmol.com]
- 19. Sodium folate | C₁₉H₁₈N₇NaO₆ | CID 136359212 - PubChem [pubchem.ncbi.nlm.nih.gov]
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